

Comprehensive Safety and Handling Guide for 1,2-Bis(2-cyanoethoxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(2-cyanoethoxy)ethane

Cat. No.: B1360052

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **1,2-Bis(2-cyanoethoxy)ethane** (CAS No. 3386-87-6). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

1,2-Bis(2-cyanoethoxy)ethane is classified with multiple hazards requiring stringent safety measures. It is harmful if swallowed or in contact with skin, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Some classifications also indicate it may be toxic if inhaled and may pose a risk to fertility or an unborn child.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	H331: Toxic if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1]
Reproductive Toxicity	H360: May damage fertility or the unborn child
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation[1]
Flammable liquids	H226: Flammable liquid and vapour

Physical and Chemical Properties

Understanding the physical properties of a chemical is crucial for safe handling and storage.

Property	Value
Melting Point	-90 °C / -130 °F
Boiling Point	135 °C / 275 °F
Density	0.93 g/mL (at 25 °C)
Flash Point	121 °C / 249.8 °F[2][4]

Operational and Safety Protocols

A systematic approach to handling, from preparation to disposal, is critical to minimize risk.

Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is mandatory. The following table summarizes the required equipment based on safety data sheet recommendations.[1][2][5]

Body Area	Required PPE	Specifications and Remarks
Respiratory	Air-purifying Respirator	Use a NIOSH-approved respirator when working outside of a fume hood or if ventilation is inadequate. [6] [7] Ensure proper fit-testing.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. [8] Always inspect gloves for tears or punctures before use. [1]
Eyes/Face	Safety Goggles and Face Shield	Wear chemical splash goggles. [5] [8] A face shield should be used in conjunction with goggles when there is a significant risk of splashing. [8]
Body	Protective Clothing	A flame-retardant, antistatic lab coat or coveralls is required. Ensure clothing provides full coverage.

Step-by-Step Handling Protocol

a. Engineering Controls and Preparation:

- Ventilation: Always handle **1,2-Bis(2-cyanoethoxy)ethane** inside a certified chemical fume hood to avoid inhaling vapors.[\[9\]](#)
- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and other ignition sources. Use explosion-proof electrical and ventilating equipment.
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static discharge. Use non-sparking tools.

- Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and in good working order.

b. Chemical Handling:

- Don PPE: Put on all required PPE as specified in the table above.
- Container Inspection: Before use, inspect the chemical container for any damage or leaks.
- Dispensing: When transferring the chemical, pour slowly and carefully to avoid splashing or generating aerosols.
- Work Practices: Do not eat, drink, or smoke in the handling area.[\[2\]](#) Wash hands thoroughly after handling the substance.[\[5\]](#)

c. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Location: Store locked up and away from incompatible materials such as acids, bases, and strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Conditions: Keep away from heat and sources of ignition.[\[9\]](#)

Emergency Procedures

Immediate and appropriate action is vital in case of accidental exposure or spills.

Exposure Route	First Aid Instructions
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. [1] [4] Seek medical attention if skin irritation occurs. [2]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open. [2] [4] Remove contact lenses, if present and easy to do, and continue rinsing. [1] [2] Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. [2] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. [1] Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. [3] [10] Call a POISON CENTER or doctor immediately. [2] [3]

Spill Response:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation and eliminate all ignition sources.
- Wearing full PPE, contain the spill using an inert, liquid-absorbent material (e.g., Chemizorb®).
- Collect the absorbed material into a suitable, closed container for disposal.[\[4\]](#)
- Clean the affected area thoroughly.

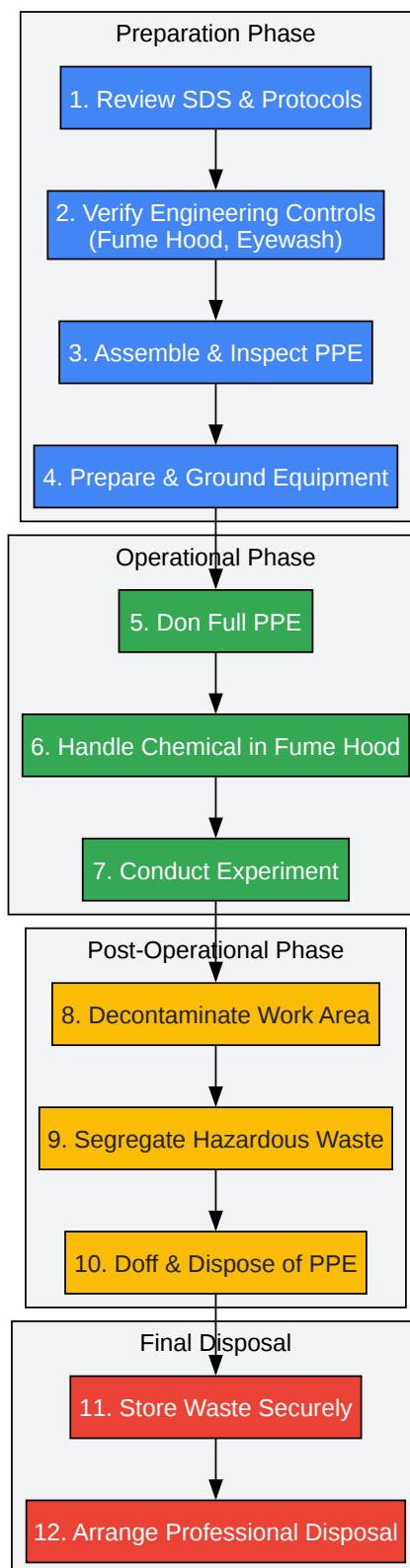
Disposal Plan

All waste containing **1,2-Bis(2-cyanoethoxy)ethane** must be treated as hazardous.

- Waste Collection: Collect all chemical waste, including contaminated absorbents and disposable PPE, in clearly labeled, sealed containers.
- Disposal: Dispose of all contents and containers at an approved waste disposal plant.[2][4] Do not let the product enter drains. Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling

The following diagram outlines the critical steps in the lifecycle of handling **1,2-Bis(2-cyanoethoxy)ethane** in a laboratory setting.



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Caption: Safe handling workflow for **1,2-Bis(2-cyanoethoxy)ethane**.

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